

Application Notes and Protocols: (+)-cis-Khellactone in Experimental Psoriasis Models

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Compound of Interest

Compound Name: (+)-cis-Khellactone

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These application notes provide a comprehensive overview of the experimental application of **(+)-cis-Khellactone**, a natural small molecule, in the context of psoriasis research. The following sections detail its mechanism of action, relevant signaling pathways, and standardized protocols for its evaluation in a widely used preclinical psoriasis model.

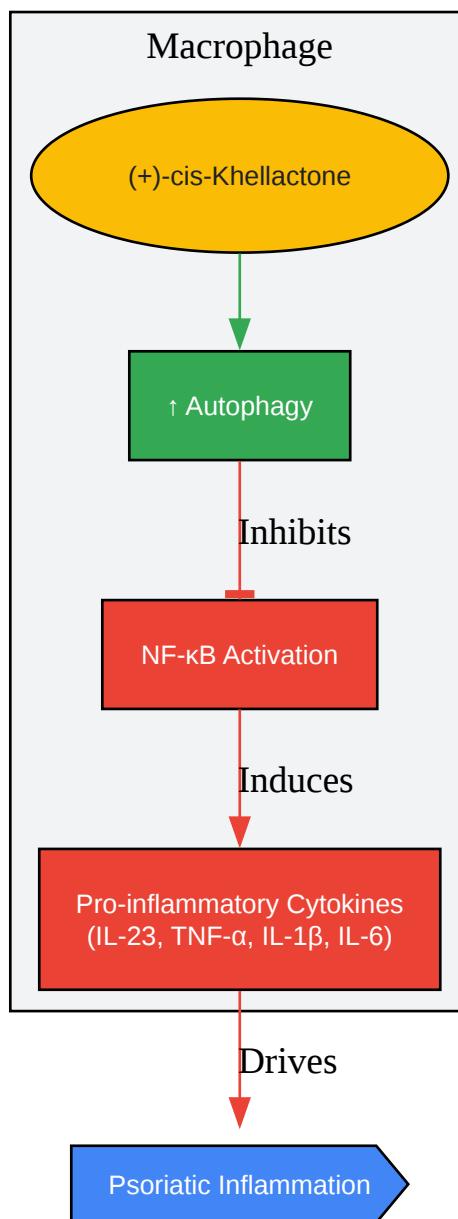
Introduction

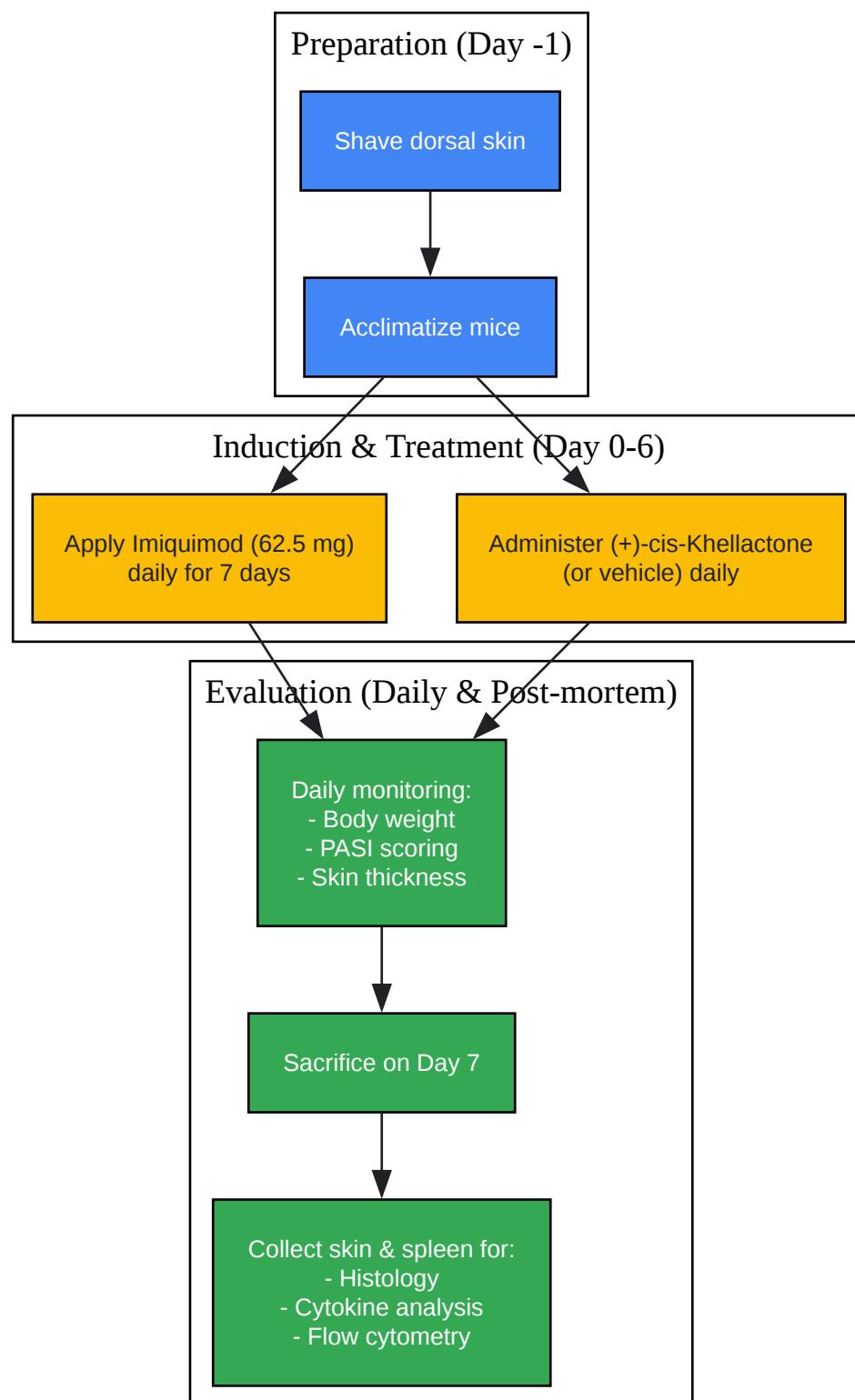
Psoriasis is a chronic autoimmune inflammatory skin disease characterized by keratinocyte hyperproliferation, immune cell infiltration, and elevated levels of pro-inflammatory cytokines.^[1] ^[2] Current research focuses on identifying novel therapeutic agents that can modulate the underlying inflammatory pathways. **(+)-cis-Khellactone** has emerged as a promising candidate, demonstrating significant anti-inflammatory effects in preclinical psoriasis models. This document outlines the experimental framework for investigating its therapeutic potential.

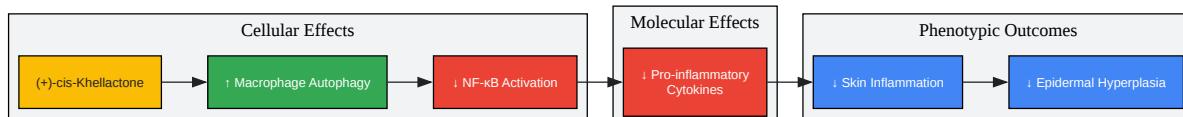
Mechanism of Action

(+)-cis-Khellactone has been shown to ameliorate psoriasis-like skin inflammation by selectively modulating macrophage function.^[3] The primary mechanism involves the promotion of autophagy in proinflammatory macrophages, which in turn suppresses the activation of the NF-κB signaling pathway.^[3] This leads to a significant reduction in the production of key psoriatic cytokines, including IL-23, TNF-α, IL-1β, and IL-6.^{[3][4]}

Signaling Pathway of (+)-cis-Khellactone in Psoriatic Inflammation







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